

Z-Gln(Mtt)-OH: Technical Safety & Application Guide

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Compound of Interest

Compound Name:	Z-GLN(MTT)-OH
CAS No.:	144317-19-1
Cat. No.:	B612880

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Chemical Identity & Significance

Z-Gln(Mtt)-OH is a highly specialized, orthogonally protected amino acid derivative used in solid-phase (SPPS) and solution-phase peptide synthesis. Its value lies in the dual-orthogonality of its protecting groups:

- N-alpha Protection (Z / Cbz): Stable to mild and moderate acids (TFA); removed by hydrogenolysis () or strong acids (HBr/AcOH, HF).
- Side-Chain Protection (Mtt): Hyper-acid labile; removed by very mild acidic conditions (1% TFA in DCM) without affecting the Z-group or other tBu-based protections.

This unique pairing allows for selective side-chain deprotection while maintaining N-terminal integrity, facilitating the synthesis of cyclic peptides, side-chain labeled probes, or branched ubiquitin chains.

Physicochemical Properties

Property	Data
Chemical Name	N-alpha-Benzyloxycarbonyl-N-gamma-(4-methyltrityl)-L-glutamine
CAS Number	144317-19-1
Molecular Formula	
Molecular Weight	536.62 g/mol
Appearance	White to off-white powder
Solubility	Soluble in DCM, DMF, DMSO; Insoluble in water
Purity (HPLC)	Typically

Hazard Identification & Safety Profile

While specific toxicological data for this derivative is limited, it is classified based on functional group analysis and analogs (Z-Gln-OH, Trityl compounds). Treat as a Chemical Irritant.

GHS Classification (Self-Classification)

- Signal Word: WARNING
- Hazard Statements:
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.

Emergency Response Protocols

- Eye Contact: Rinse cautiously with water for 15 minutes. Remove contact lenses if present. Consult a physician.

- Skin Contact: Wash with soap and copious amounts of water. Remove contaminated clothing.
- Inhalation: Move to fresh air. If breathing is difficult, give oxygen.
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Call a poison center.

PPE Requirements[2]

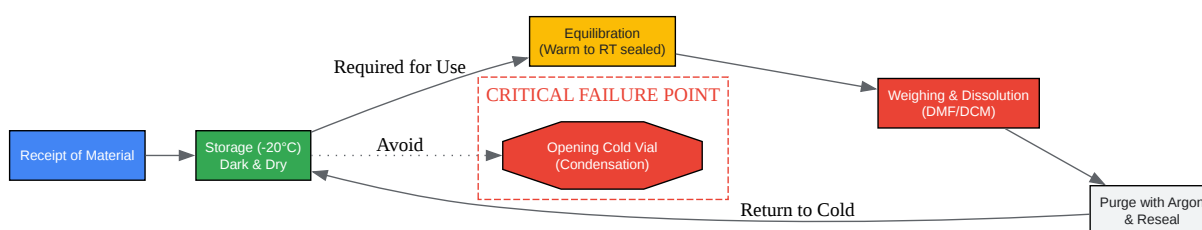
- Respiratory: N95 (US) or P1 (EN143) dust mask required when handling powder.
- Hand: Nitrile gloves (min thickness 0.11 mm).
- Eye: Chemical safety goggles.

Handling, Storage & Stability Logic

The stability of **Z-Gln(Mtt)-OH** is dictated by the acid-sensitivity of the Mtt group and the hydrolytic potential of the Z-carbamate.

Storage Workflow

- Long-Term: Store at -20°C .
- Environment: Keep container tightly closed in a dry, well-ventilated place. Protect from light.
- Moisture Sensitivity: Hygroscopic. Allow vial to equilibrate to room temperature before opening to prevent condensation, which can hydrolyze the Mtt group over time.



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Figure 1: Proper handling lifecycle to prevent hydrolytic degradation of the Mtt group.

Technical Application: Orthogonal Deprotection

The primary utility of **Z-Gln(Mtt)-OH** is the ability to selectively deprotect the side chain (Mtt) without disturbing the N-terminal protection (Z), or vice versa.

Mechanism of Orthogonality

- **Mtt Cleavage (Acid Labile):** The 4-methyltrityl cation is stabilized by the methyl group, making it hypersensitive to mild acid (1% TFA). The Z group remains stable under these conditions.
- **Z Cleavage (Hydrogenolysis):** The benzyloxycarbonyl group is removed by catalytic hydrogenation (). The Mtt group is generally stable to hydrogenolysis, provided the catalyst is not acidic.

Experimental Protocol: Selective Mtt Removal

Objective: Expose the Glutamine side-chain amine/amide for modification (e.g., cyclization) while keeping the N-terminus Z-protected.

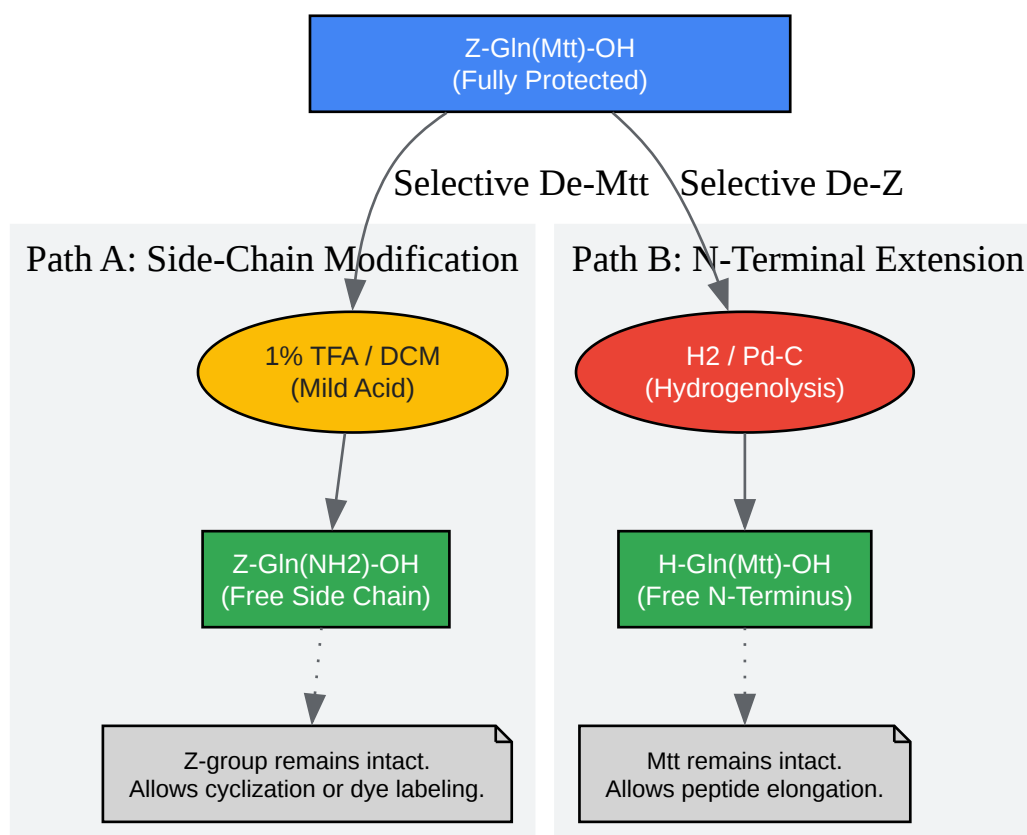
Reagents:

- **Cleavage Cocktail:** 1% Trifluoroacetic acid (TFA) in Dichloromethane (DCM).[1]
- **Scavenger:** 5% Triisopropylsilane (TIS) or Methanol (MeOH) (to quench the trityl cation and prevent re-attachment).

Step-by-Step:

- **Swelling:** Swell the resin-bound peptide (Z-Gln(Mtt)-Peptide-Resin) in DCM for 15 minutes.
- **Flow Wash:** Treat the resin with the Cleavage Cocktail (1% TFA/DCM + 5% TIS).

- Filtration: Filter immediately. Do not incubate for long periods. The Mtt group comes off rapidly (1–2 minutes).
- Repetition: Repeat the flow wash 5–10 times (1 minute each). The solution will turn yellow/orange due to the trityl cation. Continue until the filtrate is colorless.
- Neutralization: Wash the resin with 5% DIPEA in DCM to neutralize residual acid.
- Validation: Perform a Kaiser test (ninhydrin) or chloranil test. A positive result indicates the side chain is free. The N-terminus remains Z-protected.



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Figure 2: Orthogonal deprotection pathways. Path A is the most common application for this derivative.

Disposal & Environmental Impact

- Waste Classification: Hazardous chemical waste.

- Disposal Method: Dissolve in a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber.
- Environmental Precautions: Do not let product enter drains. Mtt cleavage byproducts (trityl species) are often lipophilic and should be contained.

References

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